

Essential Guide to the Safe Disposal of AMG 837 Calcium Hydrate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: AMG 837 calcium hydrate

Cat. No.: B15606563

[Get Quote](#)

This document provides comprehensive, step-by-step guidance for the proper disposal of **AMG 837 calcium hydrate**, ensuring the safety of laboratory personnel and minimizing environmental impact. The following procedures are designed for researchers, scientists, and drug development professionals.

Safety and Handling Profile

Based on available safety data, **AMG 837 calcium hydrate** is not classified as a hazardous substance.^[1] However, standard laboratory safety protocols should be strictly followed. Personal Protective Equipment (PPE) is essential during handling and disposal.

Parameter	Specification	Source
CAS Number	1259389-38-2	[1]
Hazard Classification	Not a hazardous substance or mixture	[1]
Recommended PPE	Safety glasses, gloves, lab coat	[1]
Accidental Release Measures	Absorb with liquid-binding material (e.g., diatomite), decontaminate surfaces with alcohol.[1]	
Environmental Precautions	Prevent from entering drains or water courses.[1]	
Storage	4°C, sealed and away from direct sunlight.	[1]

Step-by-Step Disposal Protocol

This protocol outlines the procedure for the disposal of **AMG 837 calcium hydrate** from laboratory settings.

1. Personal Protective Equipment (PPE) and Preparation:

- Wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.
- Ensure a designated waste collection area is prepared. All waste containers must be clearly labeled.

2. Disposal of Unused or Expired Material:

- Solid Waste:
 - Collect solid **AMG 837 calcium hydrate** in a clearly labeled, sealed container designated for non-hazardous chemical waste.

- Do not mix with other chemical waste unless compatibility has been confirmed.
- Solutions:
 - Solutions of **AMG 837 calcium hydrate** should be collected in a sealed, labeled container for non-hazardous liquid chemical waste.
 - Do not dispose of solutions down the drain.[\[1\]](#)

3. Decontamination of Labware and Surfaces:

- Glassware and Equipment:
 - Rinse all contaminated glassware and equipment thoroughly with a suitable solvent (e.g., ethanol or isopropanol) to remove any residue.
 - Collect the solvent rinseate in the designated non-hazardous liquid chemical waste container.
 - After the initial rinse, wash the labware with soap and water.
- Work Surfaces:
 - Decontaminate any surfaces that may have come into contact with the compound by wiping them down with alcohol.[\[1\]](#)

4. Handling Spills:

- In the event of a spill, ensure the area is well-ventilated.[\[1\]](#)
- Wear full personal protective equipment.[\[1\]](#)
- Absorb the spill using an inert, liquid-binding material such as diatomite or universal binders.[\[1\]](#)
- Collect the absorbed material into a sealed container for non-hazardous chemical waste.
- Decontaminate the spill area and any affected equipment by scrubbing with alcohol.[\[1\]](#)

5. Final Waste Disposal:

- All collected waste (solid, liquid, and contaminated materials) should be disposed of in accordance with local, state, and federal regulations for non-hazardous chemical waste.
- Consult your institution's Environmental Health and Safety (EHS) department for specific guidelines on the disposal of non-hazardous laboratory chemicals.

Disposal Workflow

The following diagram illustrates the decision-making process and steps for the proper disposal of **AMG 837 calcium hydrate**.



[Click to download full resolution via product page](#)

Caption: Disposal workflow for **AMG 837 calcium hydrate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- To cite this document: BenchChem. [Essential Guide to the Safe Disposal of AMG 837 Calcium Hydrate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15606563/docs#essential-guide-to-the-safe-disposal-of-amg-837-calcium-hydrate\]](https://www.benchchem.com/product/b15606563/docs#essential-guide-to-the-safe-disposal-of-amg-837-calcium-hydrate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check